

physicochemical properties of 5-(4-Chlorophenyl)-4-methyl-1,3-thiazole

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Compound of Interest

Compound Name: 5-(4-Chlorophenyl)-4-methyl-1,3-thiazole

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An In-depth Technical Guide to the Physicochemical Properties of 5-(4-Chlorophenyl)-4-methyl-1,3-thiazole

For the Attention of Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential physicochemical properties of the novel compound **5-(4-Chlorophenyl)-4-methyl-1,3-thiazole**. In the absence of extensive published experimental data for this specific molecule, this document focuses on the robust, validated methodologies for determining these critical parameters. As a Senior Application Scientist, the emphasis here is not merely on the theoretical values but on the practical, field-proven experimental workflows that form the bedrock of preclinical drug development. Understanding these properties is paramount for predicting a compound's pharmacokinetic and pharmacodynamic behavior, ultimately influencing its journey from a promising hit to a viable drug candidate.

Compound Profile: 5-(4-Chlorophenyl)-4-methyl-1,3-thiazole

The thiazole ring is a privileged scaffold in medicinal chemistry, appearing in a wide array of FDA-approved drugs. Its presence is often associated with a diverse range of biological activities. The specific substitution pattern of **5-(4-Chlorophenyl)-4-methyl-1,3-thiazole**, featuring a halogenated phenyl ring, suggests that a thorough investigation of its properties is warranted. The chlorophenyl group can significantly influence lipophilicity and metabolic stability, while the methyl group can impact binding interactions and solubility.

Molecular Structure:

Predicted Physicochemical Properties

While experimental data is the gold standard, in silico predictions offer a valuable starting point for experimental design. Various computational models can estimate the physicochemical properties of a molecule based on its structure. Below is a table of predicted properties for **5-(4-Chlorophenyl)-4-methyl-1,3-thiazole**.

Property	Predicted Value	Significance in Drug Development
Molecular Weight	223.71 g/mol	Influences diffusion, transport, and overall size. Generally, lower molecular weight is preferred for oral bioavailability (as per Lipinski's Rule of Five) [1].
cLogP	3.5 - 4.5	A measure of lipophilicity, which affects absorption, distribution, metabolism, and excretion (ADME). Optimal LogP is crucial for membrane permeability and avoiding issues like high plasma protein binding or poor solubility[1][2].
Aqueous Solubility	Low	Affects dissolution rate and bioavailability. Poor solubility is a major challenge in drug formulation[3][4][5].
pKa (basic)	1.5 - 2.5	The thiazole nitrogen can be weakly basic. The pKa determines the ionization state at physiological pH, which in turn influences solubility, permeability, and receptor binding[6].
Polar Surface Area	~40-50 Å ²	Influences membrane permeability and interactions with biological targets.
Hydrogen Bond Donors	0	Affects solubility and binding interactions.

Hydrogen Bond Acceptors

1 (Thiazole Nitrogen)

Affects solubility and binding interactions.

Experimental Determination of Physicochemical Properties

The following sections detail the standard, robust methodologies for the experimental determination of the key physicochemical properties of a novel compound like **5-(4-Chlorophenyl)-4-methyl-1,3-thiazole**.

Melting Point and Thermal Behavior

Importance: The melting point is a fundamental indicator of a compound's purity and the stability of its crystal lattice. It is a critical parameter for solid-state characterization and formulation development.

Methodology: Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. [7][8] It provides a highly accurate determination of the melting point (T_m) and can also reveal other thermal events such as glass transitions, crystallization, and decomposition.[9]

Experimental Protocol:

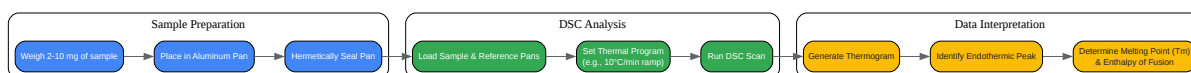
- **Sample Preparation:** A small amount of the solid sample (typically 2-10 mg) is accurately weighed into an aluminum DSC pan.[9]
- **Encapsulation:** The pan is hermetically sealed with a lid.
- **Instrument Setup:** The sample pan and an empty reference pan are placed in the DSC cell.
- **Thermal Program:** The furnace is programmed to heat the sample at a constant rate (e.g., 5-10 °C/min) over a defined temperature range.[8][10]

- **Data Acquisition:** The instrument records the differential heat flow between the sample and the reference.
- **Data Analysis:** The melting point is determined as the onset or peak of the endothermic event on the resulting thermogram. The area under the peak corresponds to the enthalpy of fusion.

Causality Behind Experimental Choices:

- A controlled heating rate is crucial; a rate that is too fast can lead to an artificially elevated apparent melting point due to thermal lag.^[10]
- Using a hermetically sealed pan prevents any loss of sample due to sublimation or decomposition during heating.

Visualization of DSC Workflow:



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Caption: Workflow for Melting Point Determination using DSC.

Aqueous Solubility

Importance: Aqueous solubility is a critical determinant of a drug's bioavailability. A compound must dissolve to be absorbed. Low solubility can lead to poor absorption and erratic bioavailability.^[5]

Methodology: Shake-Flask Method

The shake-flask method is considered the "gold standard" for determining thermodynamic solubility.^{[11][12]} It involves creating a saturated solution of the compound in an aqueous buffer

and then measuring the concentration of the dissolved compound.

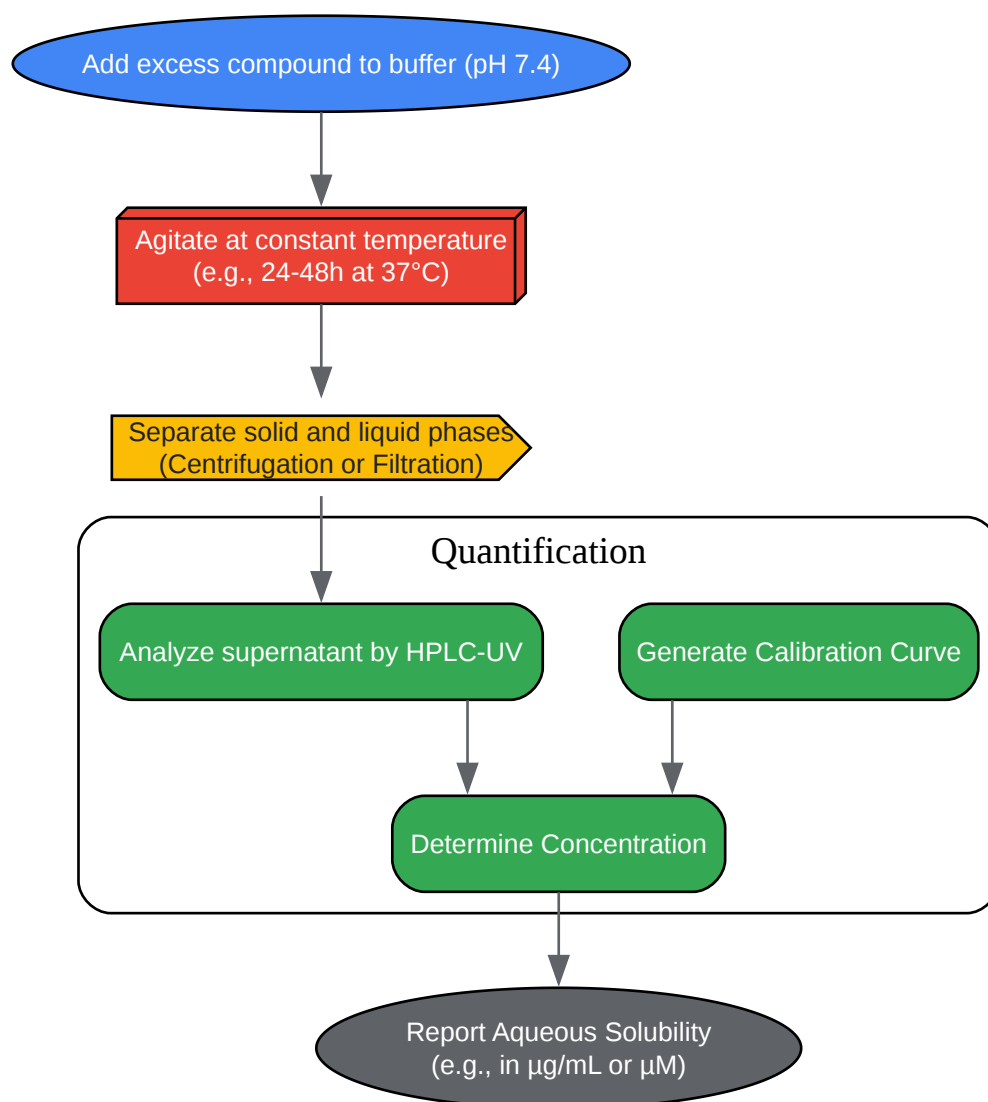
Experimental Protocol:

- **Sample Preparation:** An excess amount of the solid compound is added to a series of vials containing a buffered aqueous solution (e.g., phosphate-buffered saline, pH 7.4).[\[11\]](#)
- **Equilibration:** The vials are sealed and agitated in a temperature-controlled shaker (e.g., at 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.[\[4\]](#)[\[13\]](#)
- **Phase Separation:** The resulting suspension is filtered or centrifuged to separate the undissolved solid from the saturated solution.[\[11\]](#)[\[12\]](#)
- **Quantification:** The concentration of the compound in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calibration:** A calibration curve is generated using standard solutions of the compound of known concentrations to ensure accurate quantification.

Causality Behind Experimental Choices:

- Using an excess of the solid ensures that a true saturated solution is formed.
- Extended equilibration time is necessary to reach thermodynamic equilibrium, providing a true measure of solubility rather than a kinetic one.[\[4\]](#)
- Analysis at physiological pH (7.4) and temperature (37°C) provides data that is more relevant to in vivo conditions.[\[12\]](#)

Visualization of Shake-Flask Solubility Workflow:



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Caption: Workflow for Aqueous Solubility Determination via the Shake-Flask Method.

Lipophilicity: Octanol-Water Partition Coefficient (LogP)

Importance: Lipophilicity is a key physicochemical property that influences a drug's absorption, distribution, membrane permeability, and metabolic clearance. The octanol-water partition coefficient (P) is the ratio of the concentration of a compound in octanol (a surrogate for lipid membranes) to its concentration in water at equilibrium. It is typically expressed as its logarithm (LogP).

Methodology: HPLC-based Determination

While the shake-flask method can be used for LogP, it is labor-intensive. A common and more rapid method involves using reverse-phase high-performance liquid chromatography (RP-HPLC).[14][15] This method correlates the retention time of a compound on a hydrophobic stationary phase with its LogP.

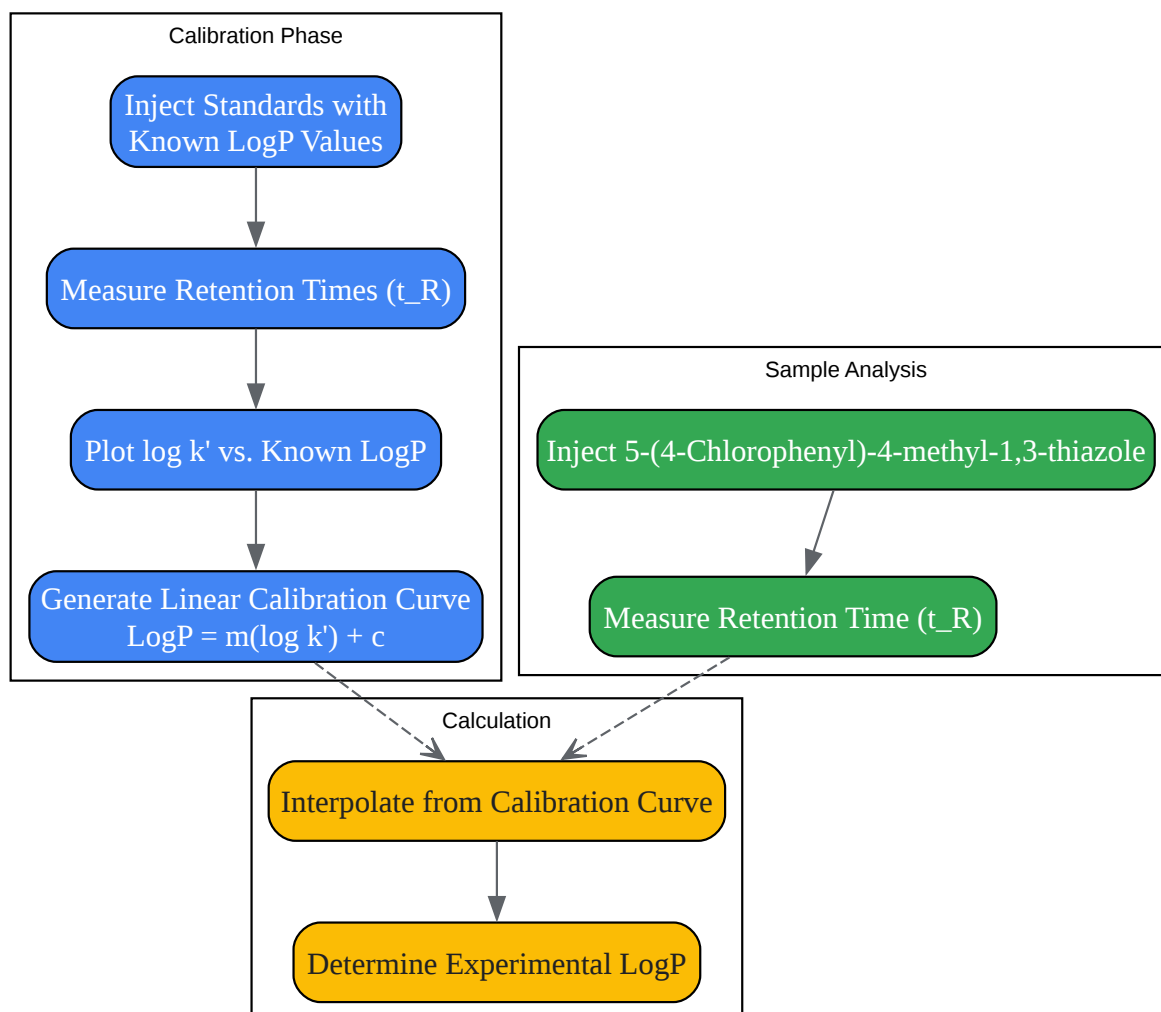
Experimental Protocol:

- **System Setup:** An HPLC system equipped with a C18 column and a UV detector is used. The mobile phase is typically a mixture of an aqueous buffer and an organic solvent like methanol or acetonitrile.[15]
- **Calibration:** A set of standard compounds with known LogP values is injected into the HPLC system.[15][16]
- **Calibration Curve:** A calibration curve is constructed by plotting the logarithm of the retention time ($\log k'$, where k' is the retention factor) of the standards against their known LogP values. A linear relationship is typically observed.[15]
- **Sample Analysis:** The test compound, **5-(4-Chlorophenyl)-4-methyl-1,3-thiazole**, is dissolved in the mobile phase and injected into the system.
- **LogP Calculation:** The retention time of the test compound is measured, and its LogP is calculated by interpolation from the calibration curve.[17]

Causality Behind Experimental Choices:

- The C18 stationary phase is nonpolar, so compounds with higher lipophilicity (higher LogP) will interact more strongly and have longer retention times.
- Using a set of well-characterized standards that span a range of LogP values ensures the accuracy and validity of the calibration curve.[15]

Visualization of HPLC LogP Workflow:



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Caption: Workflow for LogP Determination using RP-HPLC.

Ionization Constant (pKa)

Importance: The pKa value indicates the strength of an acid or base and determines the extent of ionization of a molecule at a given pH. The ionization state profoundly affects a drug's solubility, permeability, and interaction with its biological target.

Methodology: UV-Vis Spectrophotometry

For compounds with a chromophore that changes its absorbance spectrum upon ionization, UV-Vis spectrophotometry is a reliable method for pKa determination.[\[18\]](#)[\[19\]](#) The method relies on measuring the absorbance of the compound in solutions of varying pH.

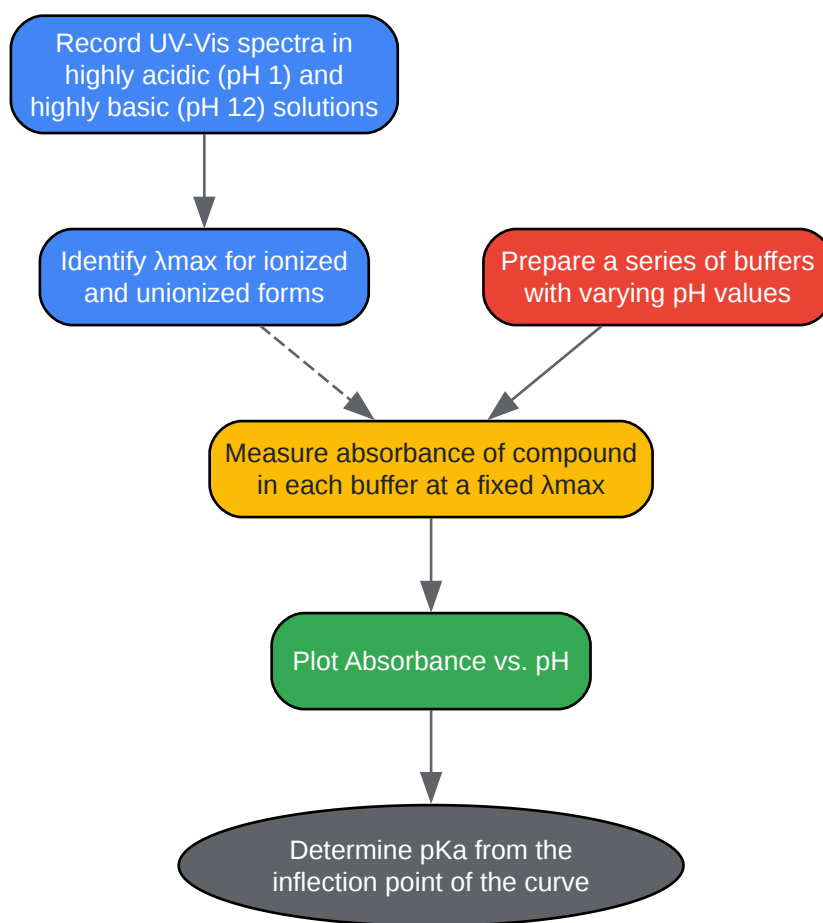
Experimental Protocol:

- **Spectral Scans:** The UV-Vis absorption spectrum of the compound is recorded in a highly acidic solution (e.g., pH 1) where it is fully protonated, and in a highly basic solution (e.g., pH 10-12) where it is fully deprotonated. This helps identify the wavelengths of maximum absorbance (λ_{max}) for both the ionized and unionized species.[\[20\]](#)
- **Buffer Preparation:** A series of buffers with precisely known pH values spanning the expected pKa range are prepared.[\[21\]](#)
- **Absorbance Measurement:** A constant concentration of the compound is added to each buffer solution, and the absorbance is measured at the predetermined λ_{max} .[\[20\]](#)
- **Data Analysis:** The pKa is determined by plotting absorbance versus pH. The inflection point of the resulting sigmoidal curve corresponds to the pKa.[\[22\]](#) Alternatively, the Henderson-Hasselbalch equation can be used to linearize the data and determine the pKa from the intercept of a plot of $\log[(A_{\text{b}} - A)/(A - A_{\text{a}})]$ versus pH, where A is the absorbance at a given pH, and A_{a} and A_{b} are the absorbances of the fully acidic and basic forms, respectively.[\[20\]](#)

Causality Behind Experimental Choices:

- Working at a constant analyte concentration is critical to ensure that changes in absorbance are solely due to shifts in the ionization equilibrium.
- The choice of buffers is important; they must not interfere with the absorbance of the analyte and must have sufficient buffering capacity to maintain a constant pH upon addition of the compound.

Visualization of Spectrophotometric pKa Workflow:



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Caption: Workflow for pKa Determination using UV-Vis Spectrophotometry.

Conclusion

The thorough physicochemical characterization of **5-(4-Chlorophenyl)-4-methyl-1,3-thiazole** is a non-negotiable prerequisite for its advancement in any drug discovery pipeline. While *in silico* predictions provide a useful starting point, the robust experimental determination of properties such as melting point, aqueous solubility, lipophilicity, and pKa is essential. The methodologies outlined in this guide—Differential Scanning Calorimetry, the Shake-Flask method, HPLC-based LogP determination, and UV-Vis spectrophotometry—represent industry-standard, validated approaches. The data generated from these workflows will provide the critical foundation for understanding the ADME properties of this compound, guiding formulation development, and ultimately enabling rational decisions in the complex process of drug development.

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